

Essential Safety and Operational Guide for Handling DL-AP5

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Compound of Interest

Compound Name: DL-AP5

Cat. No.: B1666063

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This guide provides critical safety and logistical information for the handling and disposal of DL-2-Amino-5-phosphonopentanoic acid (**DL-AP5**), a selective N-methyl-D-aspartate (NMDA) receptor antagonist. Adherence to these procedures is crucial for ensuring laboratory safety and minimizing risks to personnel.

Hazard Identification and Personal Protective Equipment (PPE)

DL-AP5 is a crystalline solid that can cause skin, eye, and respiratory irritation. It should be considered hazardous, and appropriate precautions must be taken.^[1]

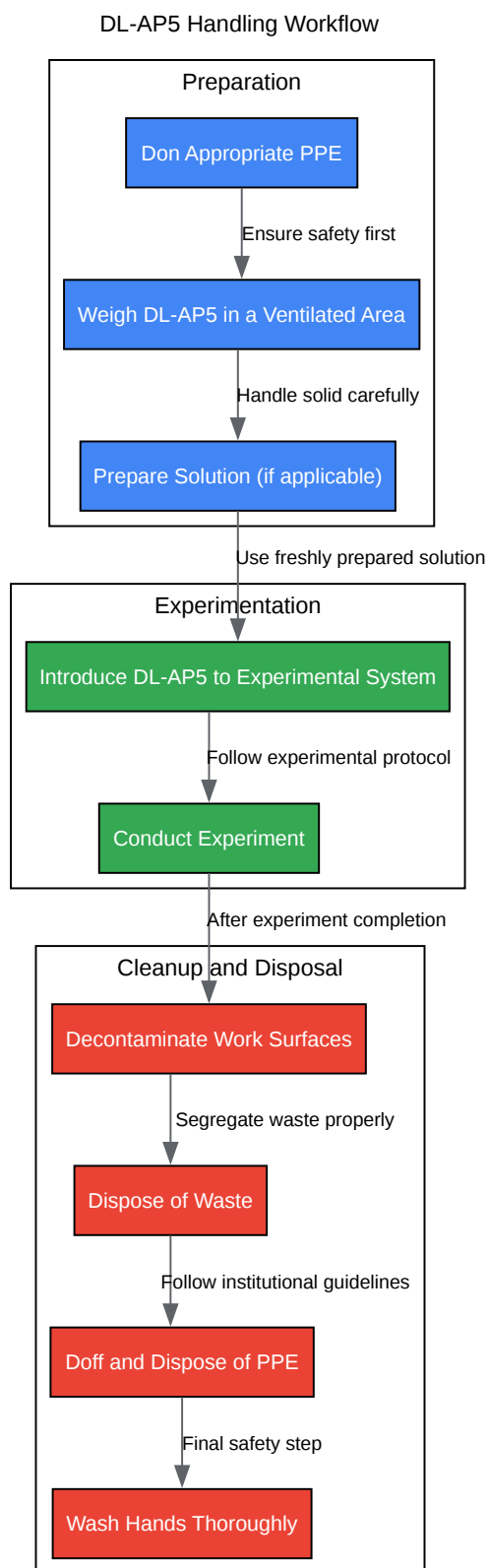
Recommended Personal Protective Equipment (PPE)

A summary of the required personal protective equipment for handling **DL-AP5** is provided in the table below.

Protection Type	Required PPE	Specifications
Respiratory Protection	Dust mask	Type N95 (US) or equivalent
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling the solid form
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material
Skin and Body Protection	Laboratory coat	To be worn over personal clothing

Safe Handling and Operational Workflow

Proper handling of **DL-AP5** is essential to prevent exposure. The following workflow outlines the key steps for safe handling, from preparation to use in experiments.



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Caption: Workflow for the safe handling of **DL-AP5** from preparation to disposal.

Experimental Protocols

DL-AP5 is a competitive NMDA receptor antagonist that binds at the glutamate site.^[2] It is commonly used in neuroscience research to study synaptic plasticity, learning, and memory.^[1]

Preparation of Stock Solutions

DL-AP5 is supplied as a crystalline solid and can be dissolved in aqueous buffers.^[1] For example, its solubility in PBS (pH 7.2) is approximately 10 mg/mL.^[1] It is recommended to prepare aqueous solutions fresh for each experiment and not to store them for more than one day.^[1] The sodium salt of **DL-AP5** is also available and is soluble in water (100mM).^[3]

Typical Experimental Concentrations

In in vitro studies, **DL-AP5** is typically used at a concentration of 50-100 μ M to achieve full receptor antagonism.^[3]

Disposal Plan

All waste materials contaminated with **DL-AP5**, including empty containers, disposable PPE, and unused solutions, should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not allow the product or large quantities of it to reach ground water, water courses, or sewage systems.

Waste Segregation

- **Solid Waste:** Collect in a designated, labeled container for chemical waste. This includes contaminated gloves, wipes, and plasticware.
- **Liquid Waste:** Collect in a labeled, sealed container for chemical waste. Do not mix with other incompatible waste streams.

Emergency Procedures

In Case of Accidental Exposure:

- **Eye Contact:** Immediately rinse with plenty of water for several minutes. If symptoms persist, seek medical attention.

- Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical help.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Always have a copy of the Safety Data Sheet (SDS) readily available when working with **DL-AP5**.^[1]

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